

An In-depth Technical Guide to cis-3-Nonene

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Compound of Interest

Compound Name: *cis-3-Nonene*

Cat. No.: B1606493

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Abstract: This document provides a detailed overview of **cis-3-Nonene**, a nine-carbon alkene with significant applications in chemical synthesis. It covers fundamental physicochemical properties, a detailed experimental protocol for its stereoselective synthesis, and key logical relationships of its structure. This guide is intended for researchers and professionals in chemistry and drug development.

Core Properties of cis-3-Nonene

cis-3-Nonene, also known as (Z)-3-Nonene, is a linear alkene with the chemical formula C_9H_{18} .^{[1][2][3]} The "cis" or "(Z)" designation indicates that the alkyl groups on either side of the double bond are located on the same side, a geometric isomerism that significantly influences its physical properties and chemical reactivity.

The fundamental properties of **cis-3-Nonene** are summarized in the table below. These values are crucial for designing experimental conditions, performing stoichiometric calculations, and ensuring safe handling.

Property	Value	Unit
Molecular Formula	C ₉ H ₁₈	-
Molecular Weight	126.24	g/mol
CAS Number	20237-46-1	-
Density	0.739 (Predicted)	g/cm ³
Boiling Point	145.7 - 147	°C
Flash Point	32.2	°C
Refractive Index	1.427	-

Data sourced from references[1][2][3][4][5][6].

Stereoselective Synthesis: Experimental Protocol

The controlled synthesis of the *cis* isomer is critical for many applications. A common and highly effective method is the partial hydrogenation of an alkyne using a poisoned catalyst, such as Lindlar's catalyst. This protocol outlines the synthesis of **cis-3-Nonene** from 3-Nonyne.

To synthesize **cis-3-Nonene** via the stereoselective partial hydrogenation of 3-Nonyne.

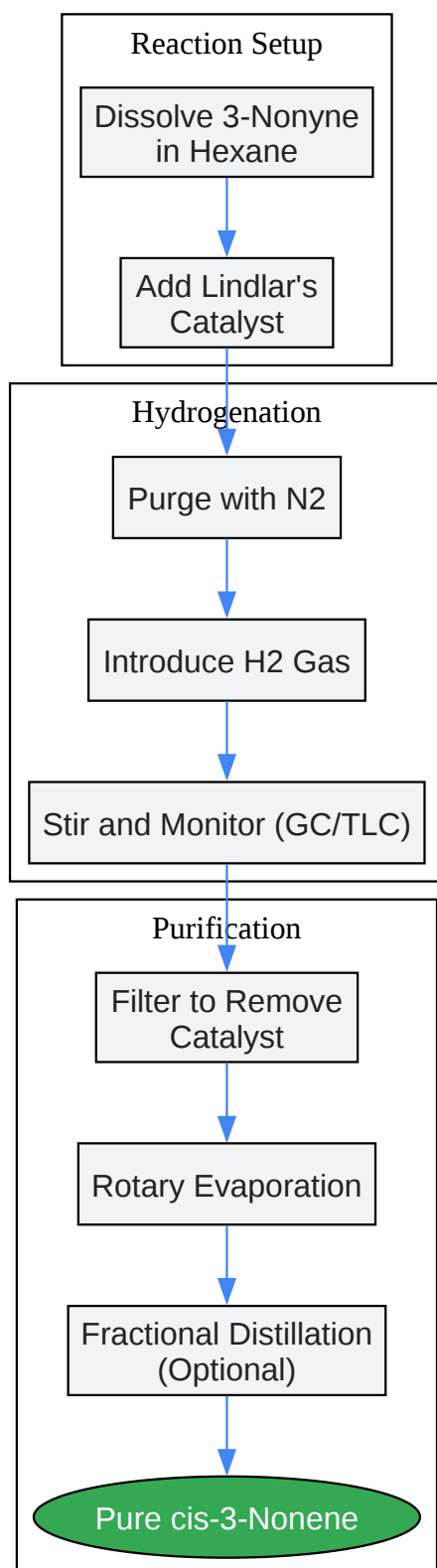
- 3-Nonyne (C₉H₁₆)
- Lindlar's Catalyst (Palladium on Calcium Carbonate, poisoned with lead)
- Hydrogen Gas (H₂)
- Hexane (Solvent)
- Methanol (Solvent)
- Round-bottom flask
- Hydrogenation apparatus (e.g., balloon hydrogenation setup or Parr hydrogenator)
- Magnetic stirrer

- Standard glassware for workup and purification
- Reaction Setup: In a clean, dry round-bottom flask, dissolve a known quantity of 3-Nonyne in a suitable solvent like hexane or methanol.
- Catalyst Addition: Add a catalytic amount of Lindlar's catalyst to the solution (typically 5% by weight relative to the alkyne).
- Atmosphere Purge: Seal the flask and purge the system with an inert gas (e.g., nitrogen or argon) to remove all oxygen.
- Hydrogenation: Introduce hydrogen gas into the flask, typically via a balloon or from a regulated cylinder. Maintain a positive but safe pressure of hydrogen.
- Reaction Monitoring: Vigorously stir the mixture at room temperature. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to observe the disappearance of the starting alkyne and the appearance of the cis-alkene product. The reaction must be stopped once the alkyne is consumed to prevent over-reduction to nonane.
- Workup: Once the reaction is complete, carefully vent the excess hydrogen and purge the system again with an inert gas. Filter the reaction mixture through a pad of celite to remove the solid Lindlar's catalyst.
- Purification: Rinse the filter pad with a small amount of fresh solvent. The combined filtrate contains the crude product. The solvent can be removed via rotary evaporation. If necessary, further purification can be achieved by fractional distillation to yield pure **cis-3-Nonene**.^[7]

Visualized Workflows and Relationships

Diagrams created using the DOT language provide clear visual representations of experimental and logical processes.

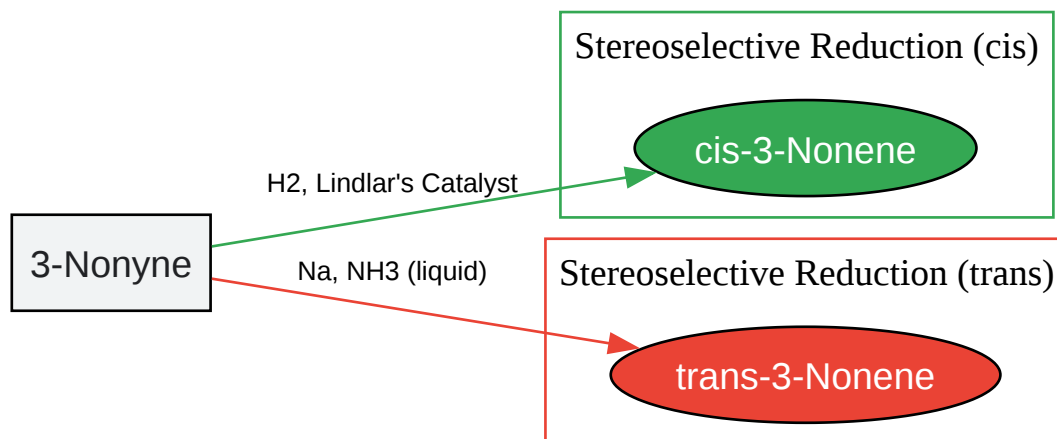
The following diagram illustrates the key steps in the laboratory synthesis of **cis-3-Nonene**.



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Caption: Experimental workflow for **cis-3-Nonene** synthesis.

The choice of reduction method for an alkyne directly determines the stereochemical outcome. This diagram shows the divergent pathways from 3-Nonyne to its cis and trans isomers.



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Caption: Synthesis pathways to geometric isomers of 3-Nonene.

Applications and Significance

cis-3-Nonene serves as a valuable building block in organic synthesis. It is used as a starting material for producing polymers, plastics, and various fine chemicals.^[5] Its specific geometry makes it a useful component in the synthesis of complex molecules where stereochemistry is crucial, including certain insect pheromones and specialty fragrances.^[5] The broader class of nonenes, often produced as mixtures of isomers, are key intermediates in manufacturing detergents, lubricant additives, and antioxidants.^{[6][8]}

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